

An In-depth Technical Guide to the Physical Characteristics of Crystalline Sodium Thiocarbonate

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Compound of Interest

Compound Name: Sodium thiocarbonate

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This technical guide provides a comprehensive overview of the core physical characteristics of crystalline **sodium thiocarbonate** (Na_2CS_3), an inorganic compound of increasing interest in various scientific fields. This document summarizes key quantitative data, details experimental protocols for its synthesis and analysis, and provides visualizations to illustrate its formation.

Physical and Chemical Properties

Crystalline **sodium thiocarbonate**, also known as sodium trithiocarbonate, typically appears as yellow, needle-like crystals or as a reddish-orange crystalline powder.^{[1][2]} It is an inorganic salt with the chemical formula Na_2CS_3 and a molecular weight of approximately 154.19 g/mol .^{[2][3]} The compound is soluble in water and ethanol but is decomposed by hot water.^{[1][2]}

Summary of Physical Data

A compilation of the key physical properties of **sodium thiocarbonate** is presented in Table 1. It is important to note that values may vary slightly between different sources due to experimental conditions and purity of the sample.

Property	Value	Reference(s)
Molecular Formula	CNa ₂ S ₃	[4]
Molecular Weight	154.19 g/mol	[2]
Appearance	Yellow needle-like crystals; Reddish-orange solution/powder	[1][5]
Melting Point	80 °C	[2]
Solubility in Water	Soluble	[1]
Solubility in Ethanol	5.55 g/100 g at 15.5 °C	[2]

Crystallographic Data

The crystal structure of anhydrous **sodium thiocarbonate** has been a subject of study, with reports confirming its crystallographic system and space group.

Crystal Structure of Anhydrous Sodium Thiocarbonate

Anhydrous **sodium thiocarbonate** (Na₂CS₃) crystallizes in the monoclinic crystal system.[6] The determined space group is C2/c, with the international space group number 15.[6][7][8] While the original work by Philippot and Ribes in the 1960s was not readily accessible, a later re-determination by Henseler and Jansen in 1993 confirmed these findings through solvothermal reaction and single-crystal X-ray diffraction.[6]

Crystal Structure of Sodium Thiocarbonate Dihydrate

The dihydrate form, Na₂CS₃·2H₂O, has also been characterized. It crystallizes in the orthorhombic system with the space group Cmca (No. 64).[6]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of crystalline **sodium thiocarbonate**.

Synthesis of Crystalline Sodium Thiocarbonate

Two common methods for the synthesis of **sodium thiocarbonate** are presented below: the aqueous solution method and the wet ball-milling method.

3.1.1 Aqueous Solution Synthesis

This method involves the reaction of sodium sulfide (Na_2S) with carbon disulfide (CS_2) in an aqueous medium.

- Materials:
 - Sodium sulfide (Na_2S)
 - Carbon disulfide (CS_2)
 - Deionized water
- Procedure:
 - Prepare an aqueous solution of sodium sulfide.
 - To the sodium sulfide solution, add carbon disulfide. A typical molar ratio is 0.14 mol of carbon disulfide to 0.05 mol of sodium sulfide.[\[1\]](#)
 - Maintain the reaction temperature at approximately 38°C with constant stirring for about 60 minutes.[\[1\]](#) The solution will turn a deep red color, indicating the formation of **sodium thiocarbonate**.
 - To obtain crystalline **sodium thiocarbonate**, the resulting solution can be subjected to rotary evaporation to remove the solvent, followed by purification to yield bright yellow crystals.[\[1\]](#)

3.1.2 Wet Ball-Milling Synthesis

This one-step method provides a route to synthesized Na_2CS_3 powder.[\[9\]](#)

- Materials:
 - Sodium sulfide (Na_2S) powder

- Carbon disulfide (CS₂)
- 1,2-dimethoxyethane (DME) as a slurry medium
- Procedure:
 - In a milling container, combine sodium sulfide powder and carbon disulfide in a mole ratio of 1:3.[9]
 - Add 1,2-dimethoxyethane (DME) to create a slurry.
 - Perform wet ball-milling of the mixture.
 - After milling, dry the resulting product to remove the solvent and any excess carbon disulfide. The final product is an orange-red colored powder.[9]

Characterization Methods

3.2.1 X-ray Diffraction (XRD)

XRD is employed to determine the crystalline structure and phase purity of the synthesized **sodium thiocarbonate**.

- Sample Preparation: The powdered sample is typically mounted on a sample holder. To prevent air exposure, especially for the anhydrous form, the sample can be covered with Kapton tape.[9]
- Data Collection: XRD patterns are collected using a diffractometer. A typical scan rate is 0.5° per minute with a step size of 0.02°.[10]
- Analysis: The resulting diffraction peaks are compared with reference patterns for Na₂CS₃ to confirm the crystal structure and identify any impurities. Broadened peaks may indicate the presence of nano-sized crystallites.[9]

3.2.2 Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: The solid sample is analyzed directly.
- Data Collection: FTIR spectra are typically collected over a range of 4000 to 400 cm^{-1} .
- Analysis: A characteristic broad absorption band for the C-S resonance bond stretching in the trithiocarbonate anion is observed in the range of 820–930 cm^{-1} .[\[9\]](#)[\[10\]](#)

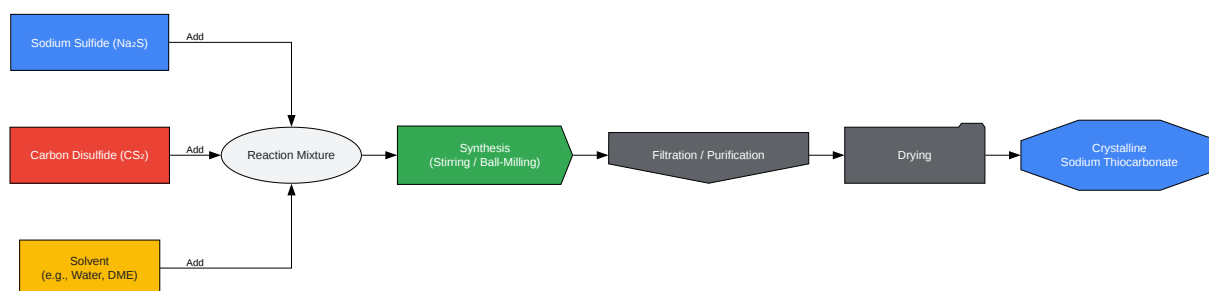
3.2.3 ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the chemical environment of the carbon atom in the trithiocarbonate anion.

- Sample Preparation: The sample is dissolved in a suitable deuterated solvent.
- Data Collection: ^{13}C NMR spectra are recorded on an NMR spectrometer.
- Analysis: The carbon atom in the trithiocarbonate moiety (CS_3^{2-}) exhibits a characteristic peak at approximately 207 ppm.[\[10\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of crystalline **sodium thiocarbonate** from sodium sulfide and carbon disulfide.



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Caption: General workflow for the synthesis of crystalline **sodium thiocarbonate**.

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